

BI 01383298 solubility in DMSO and assay buffer

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Compound Focus: BI 01383298

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BI 01383298: Solubility and Stock Preparation

BI 01383298 is a potent and selective inhibitor of the human sodium-coupled citrate transporter (NaCT or SLC13A5) [1]. The table below summarizes its key physicochemical and solubility properties to guide your experimental planning.

Property	Value / Description
Molecular Weight	445.34 g/mol [2] [3] [4]
Molecular Formula	C ₁₉ H ₁₉ Cl ₂ FN ₂ O ₃ S [2] [3] [4]
CAS Number	2227549-00-8 [2] [3] [4]
Solubility in DMSO	~37 - 45 mg/mL (84 - 101 mM) [3] [4] [5]
Solubility in Water	Insoluble [3] [4] [5]
Solubility in Ethanol	Insoluble [3]
Recommended Storage	Store as a powder at -20°C; protect from light [2] [4] [5].

For preparing stock solutions and performing subsequent dilutions:

- **Stock Solution:** Dissolve **BI 01383298** in pure, fresh DMSO to prepare a concentrated stock solution (e.g., 10-50 mM).
- **Assay Buffer Dilution:** Further dilute the DMSO stock solution into your aqueous assay buffer immediately before use.
- **DMSO Control:** The final concentration of DMSO in your assay should not exceed 0.1% (v/v) to maintain cell viability and minimize solvent effects [1] [4].

Experimental Protocols for NaCT Inhibition

Here are detailed methodologies for assessing the biological activity of **BI 01383298**, based on published research.

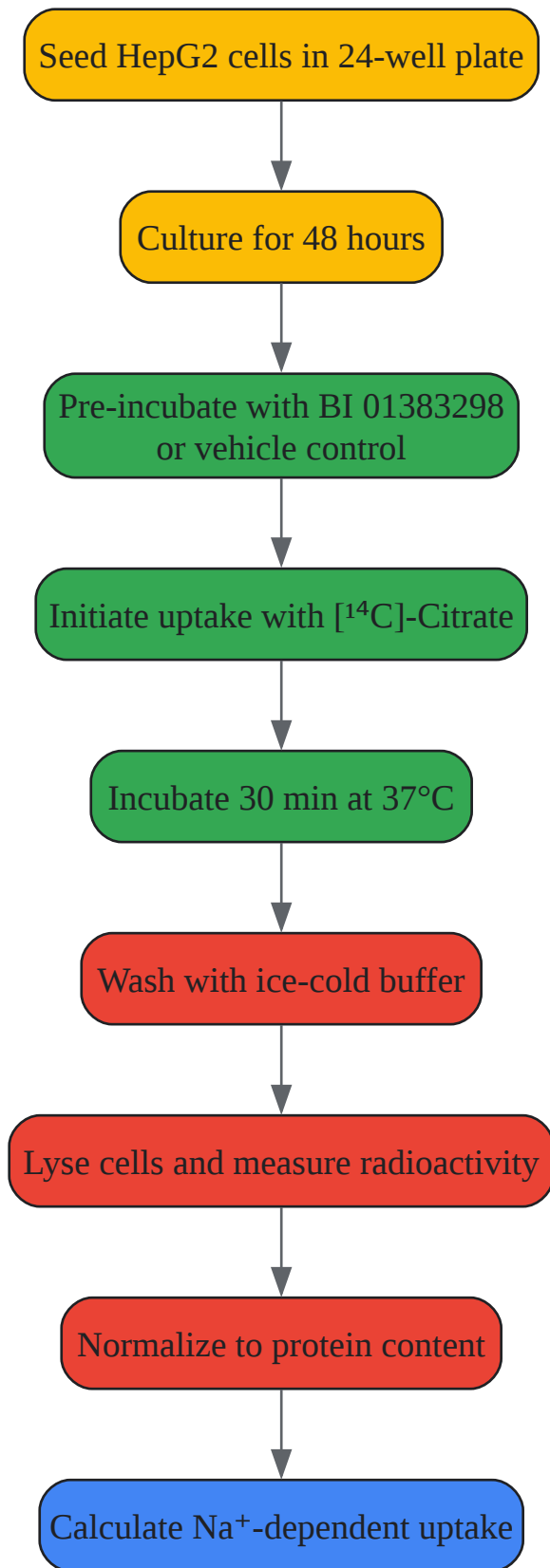
Radiolabeled Citrate Uptake Assay in HepG2 Cells

This protocol measures the direct inhibition of NaCT-mediated citrate transport by **BI 01383298** in HepG2 cells, which constitutively express SLC13A5 [1] [4].

- **Cell Culture:** Maintain HepG2 cells in high-glucose DMEM, supplemented with 10% Fetal Bovine Serum (FBS) and 1% penicillin/streptomycin. Culture at 37°C in a 5% CO₂ incubator.
- **Cell Seeding:** Seed cells onto 24-well culture plates at a density of 4×10^5 cells per well and culture for 48 hours [1] [4].
- **Inhibitor Pre-treatment:**
 - Prepare assay buffers: **NaCl buffer** (140 mM NaCl, 5.4 mM KCl, 1.8 mM CaCl₂, 0.8 mM MgSO₄, 5 mM glucose, 25 mM HEPES/Tris, pH 7.5) and **NMDG-Cl buffer** (same composition but NaCl replaced with N-Methyl-D-glucamine, for measuring non-specific uptake) [1] [4].
 - Pre-incubate cells with the NaCl buffer containing your desired concentration of **BI 01383298** (e.g., 0.001 to 10 μM) or vehicle control (0.1% DMSO) for a specified time.
- **Uptake Measurement:**
 - Remove the pre-treatment buffer.
 - Initiate uptake by adding NaCl buffer containing 4 μM [¹⁴C]-citrate (e.g., 0.1 μCi) with or without inhibitor.
 - Incubate for 30 minutes at 37°C [1] [4].
- **Termination and Analysis:**
 - Remove the radioactive medium and wash cells twice with ice-cold uptake buffer.
 - Lyse the cells and measure the incorporated radioactivity using a scintillation counter.
 - Determine protein content in the lysates using a BCA protein assay kit to normalize uptake values [1] [4].

- **Data Calculation:** Calculate Na^+ -dependent citrate uptake by subtracting uptake in NMDG-Cl buffer from uptake in NaCl buffer. Plot the remaining activity against inhibitor concentration to determine IC_{50} values.

This experimental workflow can be visualized as follows:



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Colony Formation Assay to Assess Cell Proliferation

This protocol evaluates the long-term functional consequences of NaCT inhibition on cancer cell growth [1] [4].

- **Cell Seeding:** Seed HepG2 cells at a low density (e.g., 5,000 cells per well) in 6-well culture plates.
- **Continuous Treatment:** Culture cells in normal growth medium supplemented with **BI 01383298** (e.g., 5 or 10 μ M) or 0.1% DMSO as a vehicle control.
- **Medium Replacement:** Replace the culture medium with fresh medium (containing the inhibitor or vehicle) every two days for 10-14 days.
- **Colony Staining and Quantification:**
 - After the incubation period, wash the cells with PBS.
 - Fix the cells with methanol and stain with Giemsa stain or crystal violet.
 - Photograph the colonies and quantify them by either counting manually or extracting the stain for spectrophotometric measurement [1] [4].

Critical Notes for Researchers

- **Irreversible Inhibition:** **BI 01383298** acts as an **irreversible and non-competitive inhibitor** of human NaCT [3] [1]. This means pre-incubation time and thorough washing may not remove its effect, which is a key consideration for designing wash-out or recovery experiments.
- **Species Specificity:** Be aware that **BI 01383298** is a potent inhibitor of **human NaCT (IC₅₀ ~24-100 nM)** but has **no effect on the mouse orthologue** [2] [1] [4]. This limits its direct use in mouse models.
- **Buffer Interference:** If you need to measure protein concentration in lysates from these experiments, note that common buffer components like **Tris and citrate** absorb in the mid-infrared region and can interfere with assays like the Direct Detect spectrometer [6]. In such cases, buffer exchange or the use of compatible lysis buffers is recommended.

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